

ER-000444793 stability and storage conditions

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Compound of Interest

Compound Name: ER-000444793

Cat. No.: B15576322

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This guide provides detailed information on the stability and storage of **ER-000444793**, a potent, cyclophilin D-independent inhibitor of the mitochondrial permeability transition pore (mPTP).^{[1][2][3]} Proper handling and storage are critical for ensuring the compound's efficacy and obtaining reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ER-000444793**?

A: The recommended storage conditions for **ER-000444793** depend on whether it is in solid (powder) form or dissolved in a solvent. Following these guidelines is crucial for maintaining the compound's stability.

Q2: How should I store the solid (powder) form of **ER-000444793**?

A: For long-term storage, the solid form of **ER-000444793** should be stored at -20°C. For shorter periods, 4°C is also acceptable.

Q3: What is the best way to store **ER-000444793** once it is dissolved in a solvent?

A: Stock solutions of **ER-000444793** should be stored at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).^[2] It is highly recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[1]

Q4: I accidentally left my **ER-000444793** stock solution at room temperature. Is it still usable?

A: The stability of **ER-000444793** at room temperature in solvent has not been extensively characterized. To ensure the integrity of your experiments, it is advisable to use a fresh vial or a properly stored aliquot. If you must use the solution, consider running a small-scale pilot experiment to validate its activity.

Q5: Can I repeatedly freeze and thaw my **ER-000444793** stock solution?

A: It is strongly advised to avoid repeated freeze-thaw cycles as this can lead to the degradation of the compound.^[1] Preparing single-use aliquots is the best practice to maintain the stability and efficacy of your stock solution.

Data Presentation: Storage Conditions Summary

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years ^[1] ^[2]
4°C	2 years ^[2]	
In Solvent	-80°C	2 years ^[2]
-20°C	1 month to 1 year ^[1] ^[2]	

Experimental Protocols

Protocol: Preparation of **ER-000444793** Stock Solution

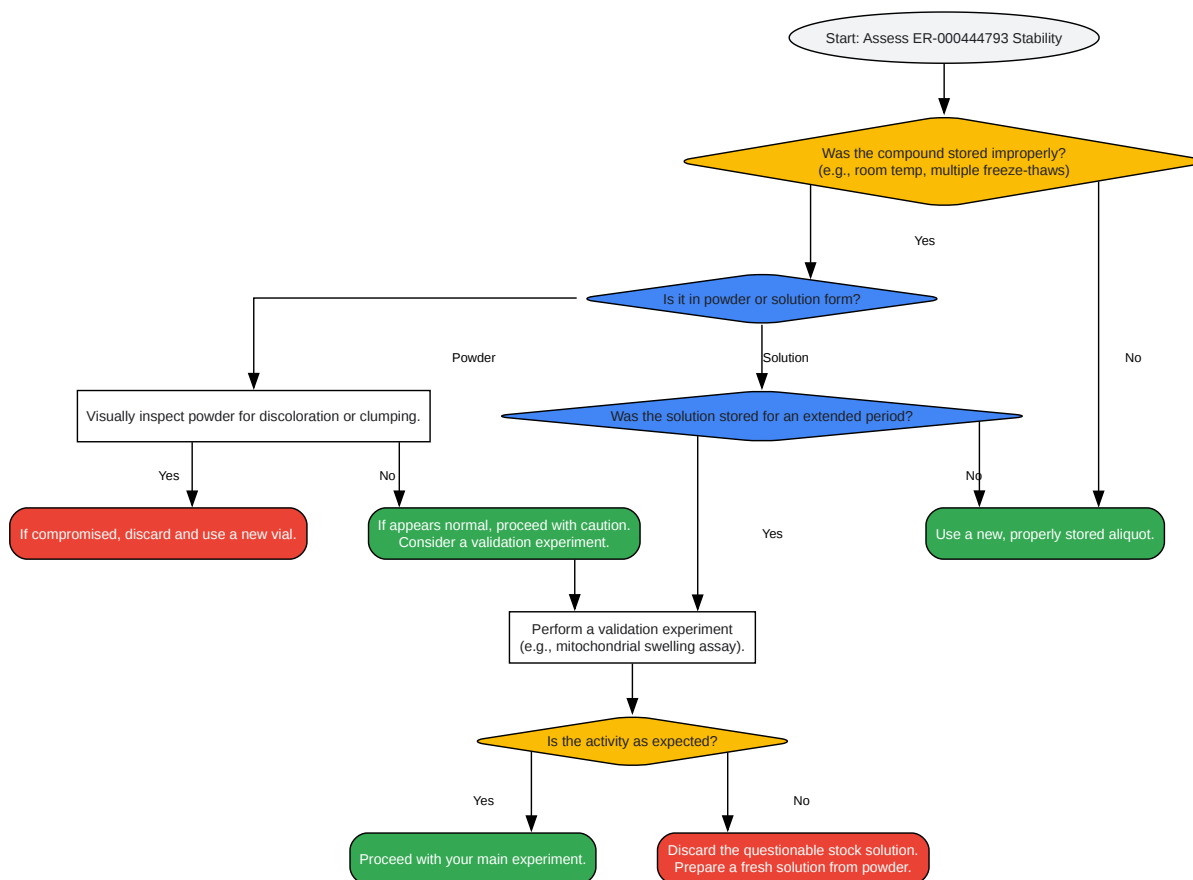
This protocol outlines the steps for preparing a stock solution of **ER-000444793**.

- Warm the Vial: Allow the vial of solid **ER-000444793** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Solvent Selection: Use fresh, anhydrous dimethyl sulfoxide (DMSO) to prepare the stock solution.^[1]
- Dissolution: Add the appropriate volume of DMSO to the vial to achieve the desired concentration. For example, to prepare a 10 mM stock solution, dissolve the appropriate

mass of **ER-000444793** in the calculated volume of DMSO. The solubility in DMSO is noted to be 71 mg/mL.^[1]

- **Ensure Complete Dissolution:** Vortex or sonicate the solution gently to ensure the compound has fully dissolved.
- **Aliquoting:** Dispense the stock solution into smaller, single-use polypropylene tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Mandatory Visualization



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Caption: Troubleshooting workflow for assessing **ER-000444793** stability.

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